

"Preparation of Denigés' reagent for detecting isolefins in samples"

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Compound of Interest

Compound Name: Mercury(II) sulfate

Cat. No.: B179487

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Application Notes: Denigés' Reagent for the Detection of Isolefins

Introduction

Denigés' reagent, developed by French biochemist Georges Denigés in 1898, is a qualitative analytical reagent used for the detection of isolefins (alkenes) and tertiary alcohols. The reagent is a solution of **mercury(II) sulfate** in an aqueous sulfuric acid medium. A positive test is indicated by the formation of a yellow or red precipitate. This test is based on the principle of oxymercuration of the carbon-carbon double bond of the isolefin.

Principle of the Test

The reaction involves the electrophilic addition of the mercuric ion (Hg^{2+}) to the isolefin's double bond. This forms a cyclic mercurinium ion intermediate. In the aqueous acidic environment, a water molecule attacks the more substituted carbon of the former double bond, leading to the formation of an organomercury compound. Subsequent reactions in the presence of heat or upon standing lead to the formation of a stable, colored precipitate, typically believed to be yellow mercury(II) oxide.

Scope and Limitations

Denigés' reagent is a valuable tool for the rapid qualitative identification of certain classes of organic compounds.

- Applications:
 - Detection of isolefins in various samples.
 - Identification of tertiary alcohols that can readily dehydrate under acidic conditions to form isolefins.
- Limitations:
 - The test is qualitative and does not provide quantitative data on the concentration of the analyte.
 - The reagent is highly toxic due to its mercury content and must be handled with extreme caution.
 - The exact composition of the precipitate can vary, and the color intensity may differ depending on the specific isolefin and reaction conditions.
 - Other unsaturated compounds or substances that can be oxidized under the reaction conditions may potentially interfere with the test.

Safety Precautions

Denigés' reagent and its components are highly toxic and corrosive.[\[1\]](#)[\[2\]](#)

- Mercury(II) oxide and **Mercury(II) sulfate**: Highly toxic if inhaled, ingested, or in contact with skin.[\[1\]](#) Can cause severe damage to the eyes, skin, and respiratory tract.[\[1\]](#) Ingestion can be fatal.[\[1\]](#)
- Concentrated Sulfuric Acid: Highly corrosive and can cause severe burns.
- Handling: Always work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety goggles, and chemical-resistant gloves.
- Waste Disposal: All waste containing mercury must be disposed of as hazardous waste according to institutional and local regulations.

Experimental Protocols

Protocol 1: Preparation of Denigés' Reagent

This protocol describes two common methods for the preparation of Denigés' reagent.

Method A:

- Carefully weigh 5 grams of mercury(II) oxide (HgO).
- In a clean glass beaker, add the 5 g of HgO to 40 mL of distilled water.
- Slowly and with constant stirring, add 20 mL of concentrated sulfuric acid to the mixture.
Caution: The addition of sulfuric acid to water is highly exothermic. This should be done in an ice bath to control the temperature.
- Continue stirring and add another 40 mL of distilled water.
- Stir the solution until all the mercury(II) oxide has dissolved completely.[\[1\]](#)[\[3\]](#)
- Store the reagent in a tightly capped, clearly labeled glass bottle in a cool, dark, and well-ventilated area.

Method B:

- Dissolve 5 grams of mercury(II) oxide (HgO) in a mixture of 20 mL of concentrated sulfuric acid and 100 mL of distilled water.[\[1\]](#)[\[3\]](#) Stir until the solid is completely dissolved.
- Store the reagent as described in Method A.

Protocol 2: Detection of Isolefins in a Sample

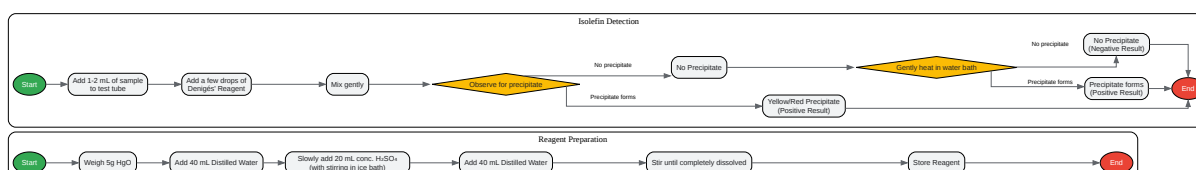
- Place a small amount (e.g., 1-2 mL) of the sample to be tested into a clean test tube.
- Add a few drops of Denigés' reagent to the test tube.
- Gently shake the test tube to mix the contents.

- Observe the solution for the formation of a precipitate. A positive test is indicated by the appearance of a yellow or red solid.[\[1\]](#)[\[3\]](#)
- If no precipitate forms at room temperature, the test tube can be gently heated in a water bath.[\[4\]](#) This may promote the reaction and the formation of the precipitate for less reactive isolefins.
- A blank control using the solvent of the sample should be run in parallel to ensure that the solvent itself does not react with the reagent.

Quantitative Data Summary

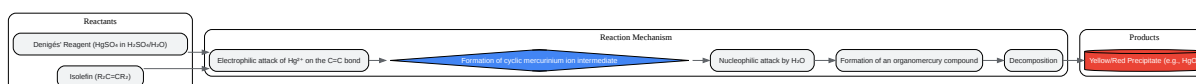
| Parameter | Value | Source |
|--------------------------------|--|---|
| Reagent Composition (Method A) | | |
| Mercury(II) Oxide (HgO) | 5 g | [1] [3] |
| Distilled Water (initial) | 40 mL | [1] [3] |
| Concentrated Sulfuric Acid | 20 mL | [1] [3] |
| Distilled Water (final) | 40 mL | [1] [3] |
| Reagent Composition (Method B) | | |
| Mercury(II) Oxide (HgO) | 5 g | [1] [3] |
| Concentrated Sulfuric Acid | 20 mL | [1] [3] |
| Distilled Water | 100 mL | [1] [3] |
| Observation for Positive Test | Formation of a yellow or red precipitate | [1] [3] |

Visualizations



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Caption: Experimental workflow for the preparation of Denigés' reagent and its application in the detection of isolefins.



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Caption: Proposed reaction pathway for the Denigés' test for isolefins.

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